

# C.I. Disperse Red 19 cost-effectiveness comparison

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

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## Chemical Profile of C.I. Disperse Red 19

The table below summarizes the key identifiers and properties of **C.I. Disperse Red 19** (CAS No. 2734-52-3) [1] [2].

Property	Description
CAS Number	2734-52-3
Molecular Formula	C <sub>16</sub> H <sub>18</sub> N <sub>4</sub> O <sub>4</sub>
Molecular Weight	330.34 g/mol
Physical Form	Dark purple to dark red-brown crystalline powder [1]
Melting Point	>300 °C [1]
Water Solubility	234.5 µg/L at 25°C [1]
Dye Content	Available in 97% and 95% purity grades [1]

## Cost Information

The table below shows pricing from two suppliers. Note that prices are for different purities and package sizes, making direct comparison difficult [1].

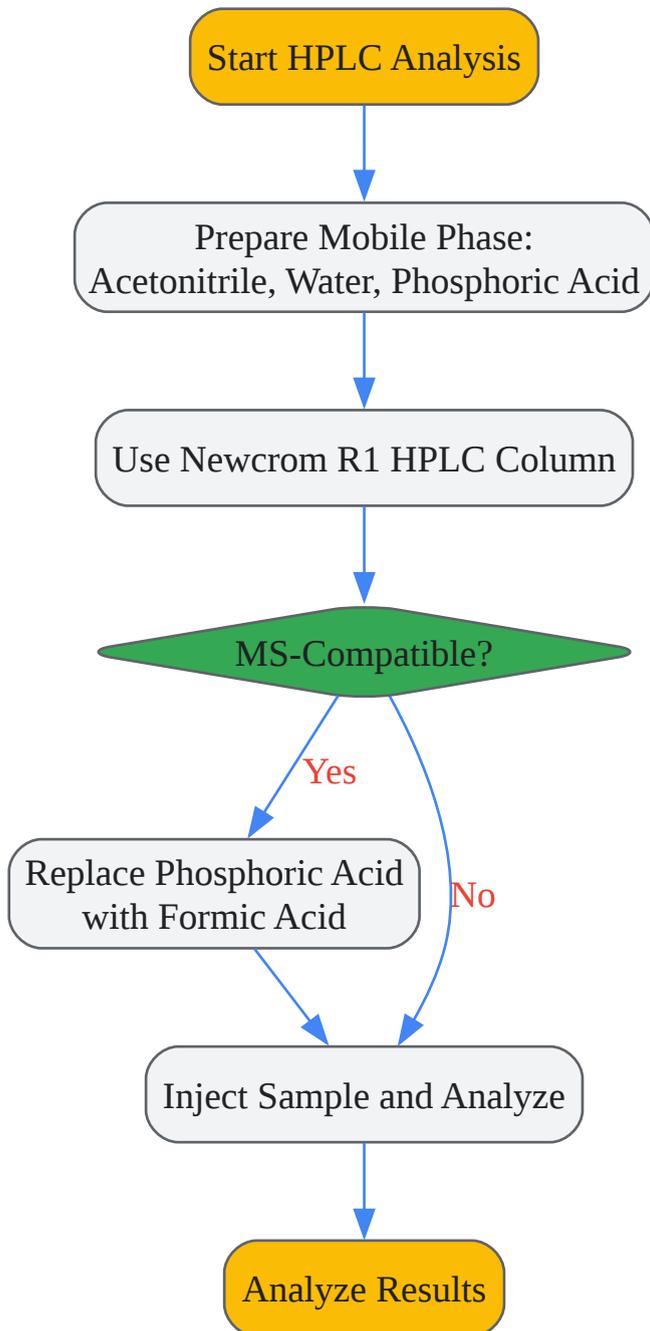
Supplier	Product Description	Package Size	Price
Sigma-Aldrich	Disperse Red 19 (Dye content 97 %)	5 g	\$88.10
American Custom Chemicals	DISPERSE RED 19 (95.00%)	5 mg	\$497.75

## Experimental Protocol: HPLC Analysis

For researchers needing to identify or quantify **C.I. Disperse Red 19** in a mixture, here is a high-performance liquid chromatography (HPLC) method cited in the search results [2].

- **Application:** Analysis of **C.I. Disperse Red 19**.
- **Column:** **Newcrom R1** (a reverse-phase column with low silanol activity). The method is scalable and can also be adapted for fast UPLC using columns with 3  $\mu\text{m}$  particles [2].
- **Mobile Phase:** Composed of **acetonitrile (MeCN), water, and phosphoric acid** [2].
- **MS-Compatibility:** For mass-spectrometry compatible applications, phosphoric acid should be replaced with **formic acid** [2].
- **Detection:** The method uses a UV-Vis detector, with the analyte's maximum absorption wavelength ( $\lambda_{\text{max}}$ ) noted at **495 nm** in other contexts [1].

The following workflow diagram outlines the key steps of this analytical method:



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## Information Gaps and Suggestions

A true cost-effectiveness comparison requires data that is not available in the current search results. Key missing information includes:

- **Performance Data for Alternatives:** No direct experimental data comparing the dyeing performance, color fastness (e.g., to washing, light, rubbing), or stability of **C.I. Disperse Red 19** against other red disperse dyes.
- **Comprehensive Cost Analysis:** The available prices are isolated data points. A proper analysis would require cost-per-gram at scale for **C.I. Disperse Red 19** and its competitors, factoring in application costs (e.g., amount required to achieve a specific color depth).
- **Specific Application Context:** Cost-effectiveness is highly dependent on the application, such as the type of fiber (polyester, nylon) or use in non-linear optical (NLO) materials [1].

To proceed with your comparison, I suggest:

- **Consult Specialized Suppliers:** Reach out to major chemical and dye suppliers directly for technical data sheets and bulk pricing for **C.I. Disperse Red 19** and comparable dyes like Disperse Red 60, Red 167, or Red 343 [3] [4] [5].
- **Search Academic Databases:** Look for scientific papers that conduct comparative studies on disperse dyes, focusing on metrics like "color strength," "% exhaustion," and "fastness properties."

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## References

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)